

Application Notes and Protocols for Silica Surface Modification Using (3-Ureidopropyl)trimethoxysilane

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Compound of Interest

Compound Name: 1-[3-(Trimethoxysilyl)propyl]urea

Cat. No.: B1293870

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Introduction

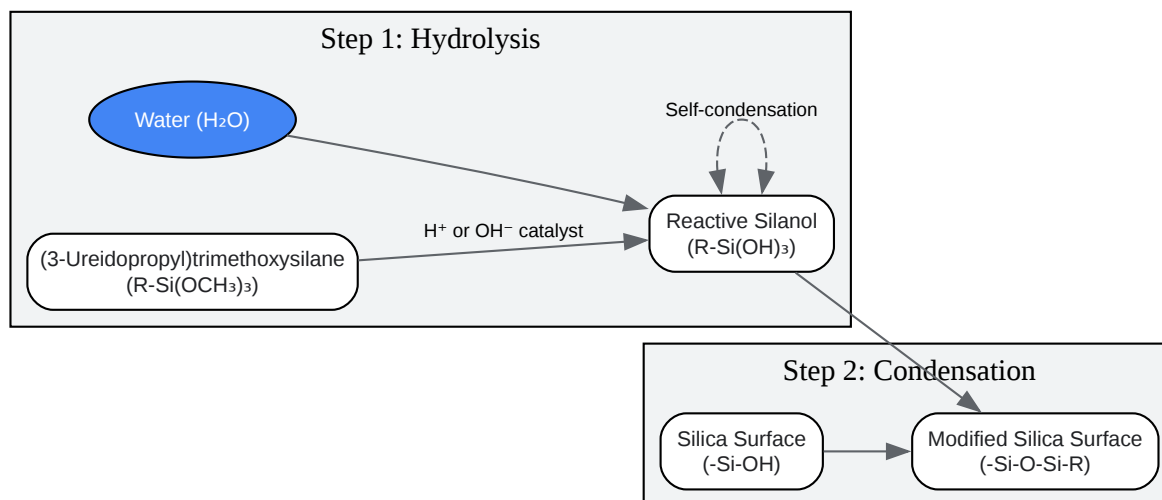
The functionalization of silica surfaces is a cornerstone of advanced materials science, with profound implications for chromatography, diagnostics, and drug delivery. (3-Ureidopropyl)trimethoxysilane (UPTMS) is a versatile organosilane coupling agent that imparts unique properties to silica surfaces. Its structure, featuring a terminal urea group and hydrolyzable methoxysilyl groups, allows for the covalent attachment of a hydrophilic and hydrogen-bond-donating moiety. This modification enhances the biocompatibility and specific interactions of silica-based materials, making it particularly valuable for applications in drug development and biomedical research. The urea group, capable of forming multiple hydrogen bonds, can improve the adhesion of subsequent layers and modulate the interaction with biological molecules like proteins.

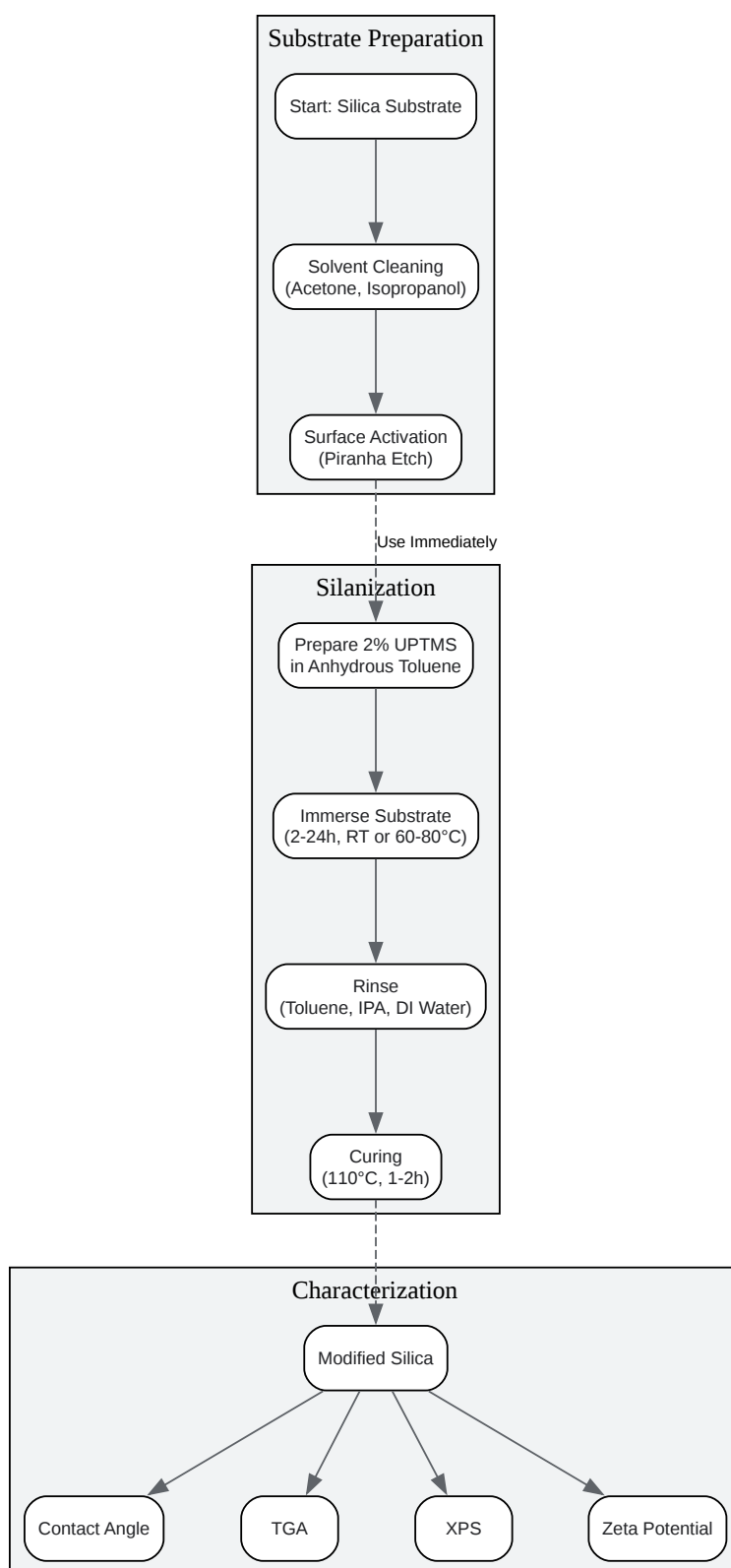
This document provides a comprehensive, step-by-step guide for researchers, scientists, and drug development professionals on the modification of silica surfaces using UPTMS. It includes detailed experimental protocols, expected characterization results, and potential applications.

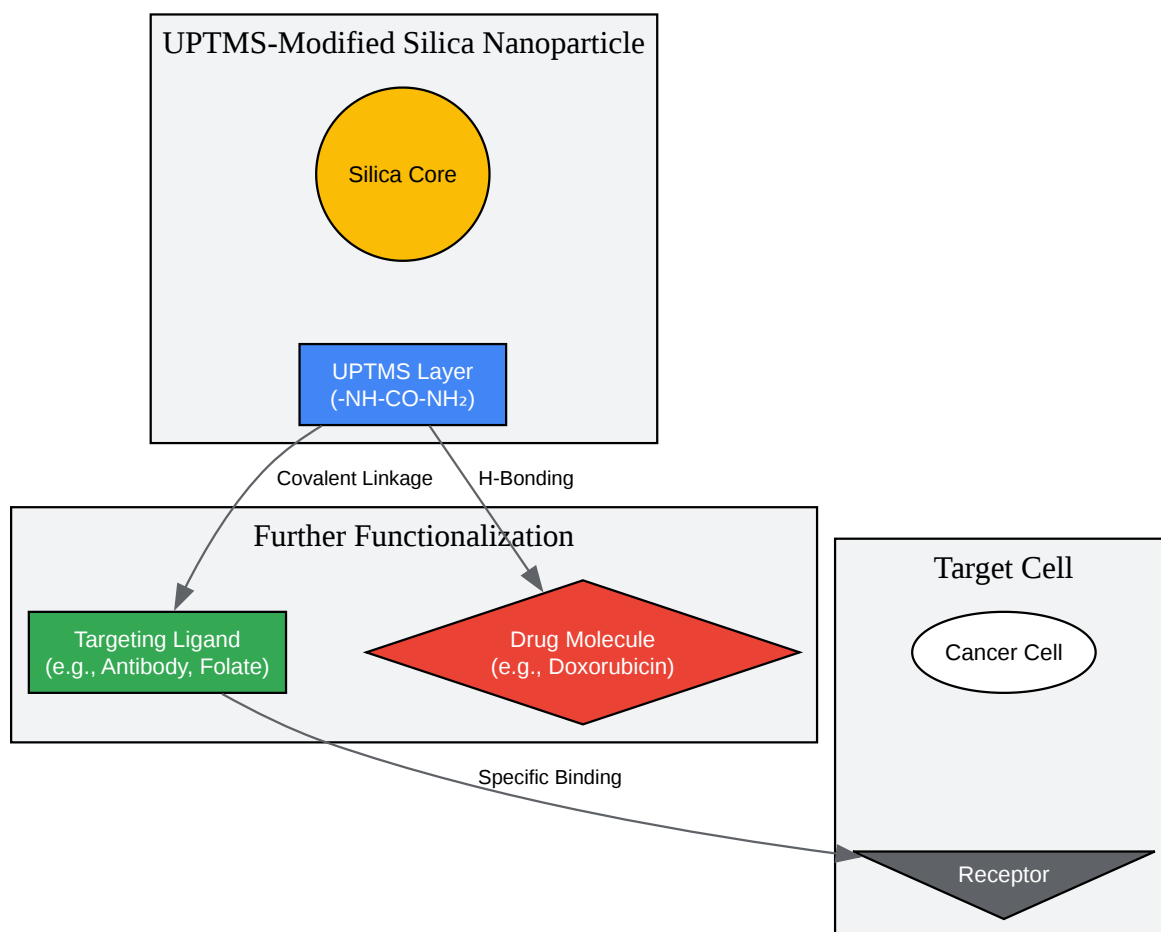
Mechanism of Action: Hydrolysis and Condensation

The surface modification process with UPTMS occurs in two primary stages:

- **Hydrolysis:** The methoxy groups ($-\text{OCH}_3$) of the silane react with water molecules to form reactive silanol groups ($-\text{Si-OH}$). This reaction is often catalyzed by trace amounts of acid or base.
- **Condensation:** The newly formed silanol groups from the UPTMS molecule react with the hydroxyl groups ($-\text{OH}$) present on the silica surface. This results in the formation of stable, covalent siloxane bonds (Si-O-Si), effectively grafting the ureidopropyl group onto the surface. Additionally, self-condensation between adjacent UPTMS molecules can occur, leading to the formation of a cross-linked polysiloxane layer.







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